

# Environmental fate and degradation of 1,2-Diethylbenzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1,2-Diethylbenzene

Cat. No.: B043095

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An In-depth Technical Guide to the Environmental Fate and Degradation of **1,2-Diethylbenzene**

## Introduction

**1,2-Diethylbenzene** (1,2-DEB) is an aromatic hydrocarbon that sees use as a solvent and as an intermediate in organic synthesis.[1][2] Its presence in gasoline, kerosene, and fuel oils, as well as emissions from combustion engines and industrial processes, leads to its release into the environment.[3] Understanding the environmental journey of 1,2-DEB—its distribution, persistence, and transformation—is critical for assessing its ecological risk and developing effective remediation strategies. This guide provides a detailed examination of the physicochemical properties, transport mechanisms, and degradation pathways that govern the environmental fate of **1,2-Diethylbenzene**.

## Physicochemical Properties and Environmental Partitioning

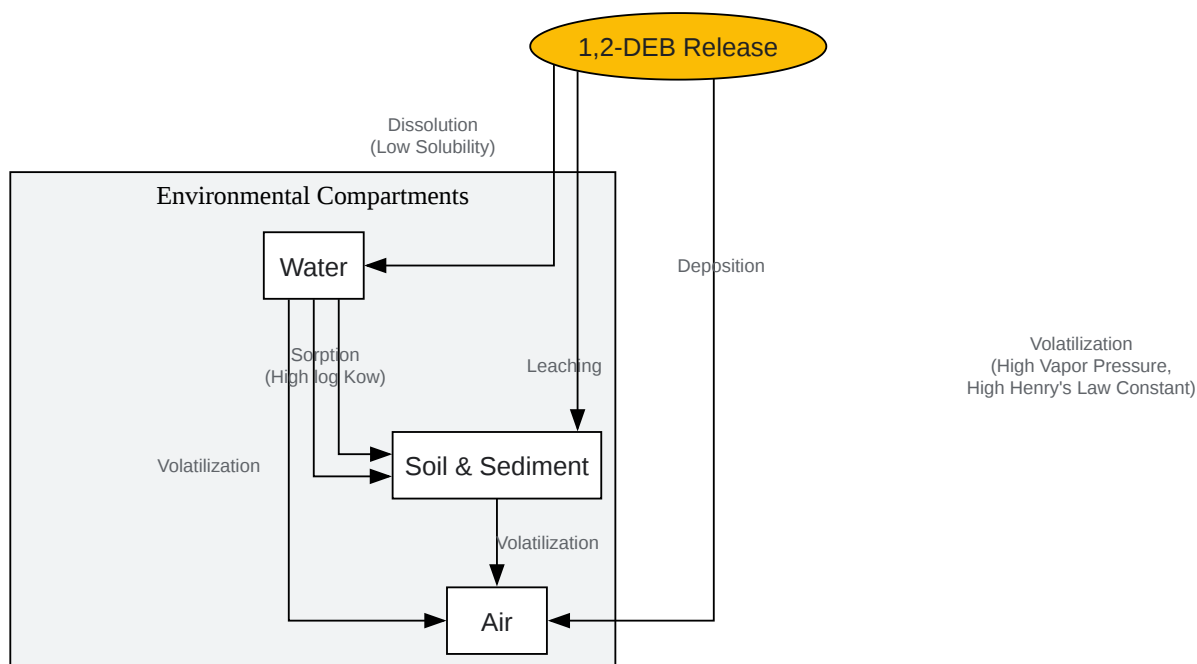
The environmental behavior of a chemical is fundamentally dictated by its physical and chemical properties. For 1,2-DEB, a high vapor pressure and Henry's Law constant, coupled with low water solubility, are the dominant factors controlling its distribution. These properties indicate that when released, 1,2-DEB will preferentially partition to the atmosphere and sorb to organic matter in soil and sediment rather than remaining dissolved in water.

Table 1: Physicochemical Properties of **1,2-Diethylbenzene**

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>14</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molar Mass	134.22 g/mol	<a href="#">[3]</a>
Boiling Point	183-184 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	-31 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Vapor Pressure	1.05 mmHg at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Water Solubility	71.1 mg/L at 25 °C	<a href="#">[3]</a>
Octanol-Water Partition Coefficient (log Kow)	3.72	<a href="#">[3]</a>
Henry's Law Constant	2.6 x 10 <sup>-3</sup> atm-m <sup>3</sup> /mol (estimated)	<a href="#">[3]</a> <a href="#">[6]</a>

| Soil Adsorption Coefficient (Koc) | 1600 (estimated) [\[3\]](#)[\[6\]](#) |

The interplay of these properties dictates how 1,2-DEB partitions among air, water, and soil, a process visualized in the diagram below.



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Caption: Environmental partitioning of **1,2-Diethylbenzene**.

## Abiotic Degradation Pathways

Abiotic degradation involves the breakdown of a chemical without the involvement of living organisms, primarily through reactions with light (photolysis) or water (hydrolysis).

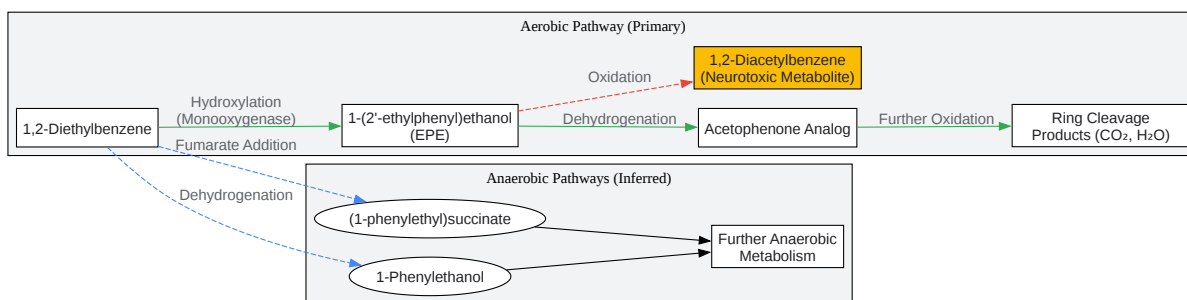
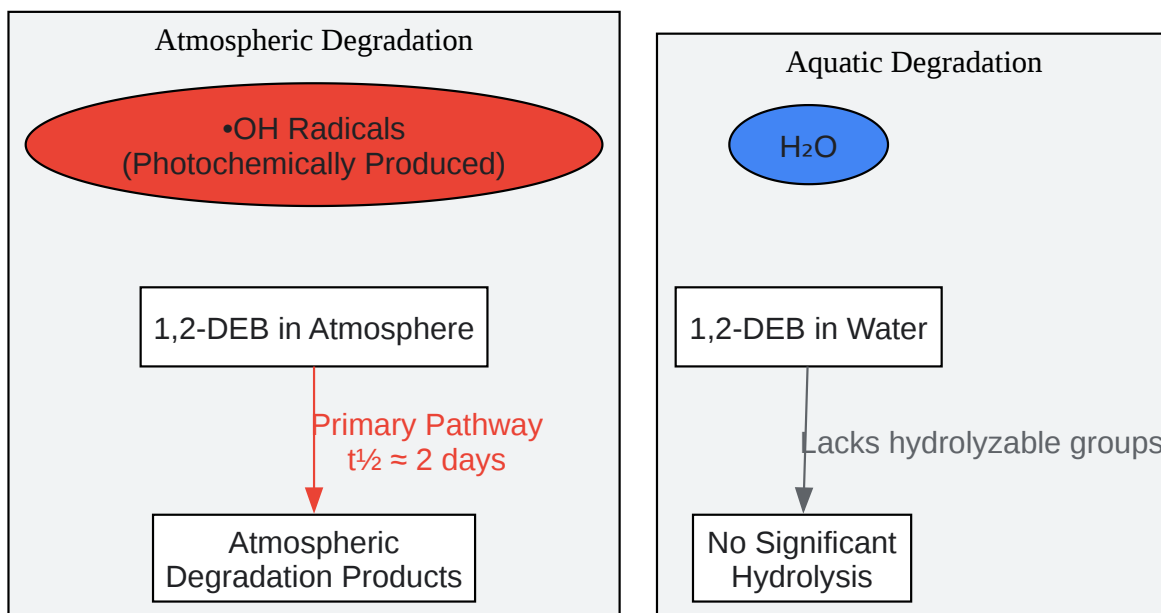
## Atmospheric Photodegradation

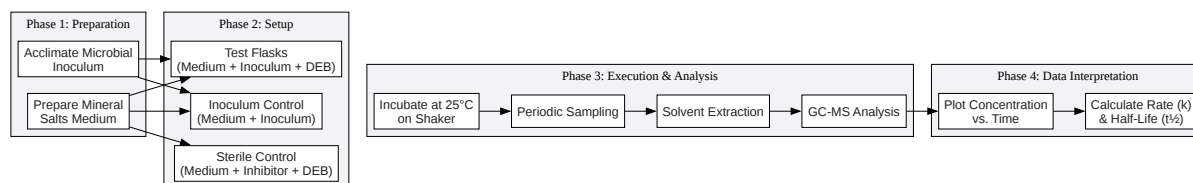
Once volatilized into the atmosphere, 1,2-DEB exists exclusively as a vapor.[3] Its primary atmospheric degradation mechanism is reacting with photochemically-produced hydroxyl radicals ( $\bullet\text{OH}$ ).[3] The rate constant for this vapor-phase reaction is estimated at  $8.1 \times 10^{-12}$   $\text{cm}^3/\text{molecule}\cdot\text{sec}$  at 25 °C.[3][6] This corresponds to an atmospheric half-life of approximately 2 days, making it a relatively short-lived compound in the air.[3][6] Additionally, since 1,2-DEB

absorbs UV light at wavelengths greater than 290 nm, it has the potential to undergo direct photolysis, although this is considered a less dominant pathway compared to hydroxyl radical reaction.[3][6]

## Hydrolysis

Hydrolysis is not an expected environmental fate process for 1,2-DEB.[3][6] The molecule lacks hydrolyzable functional groups, such as esters or amides, rendering it stable against reaction with water under typical environmental pH conditions.[3][6]





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Phone: (601) 213-4426  
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